

chloranil melting point and physical characteristics

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Chloranil

CAS No.: 118-75-2

Cat. No.: S576286

[Get Quote](#)

Physical Characteristics of Chloranil

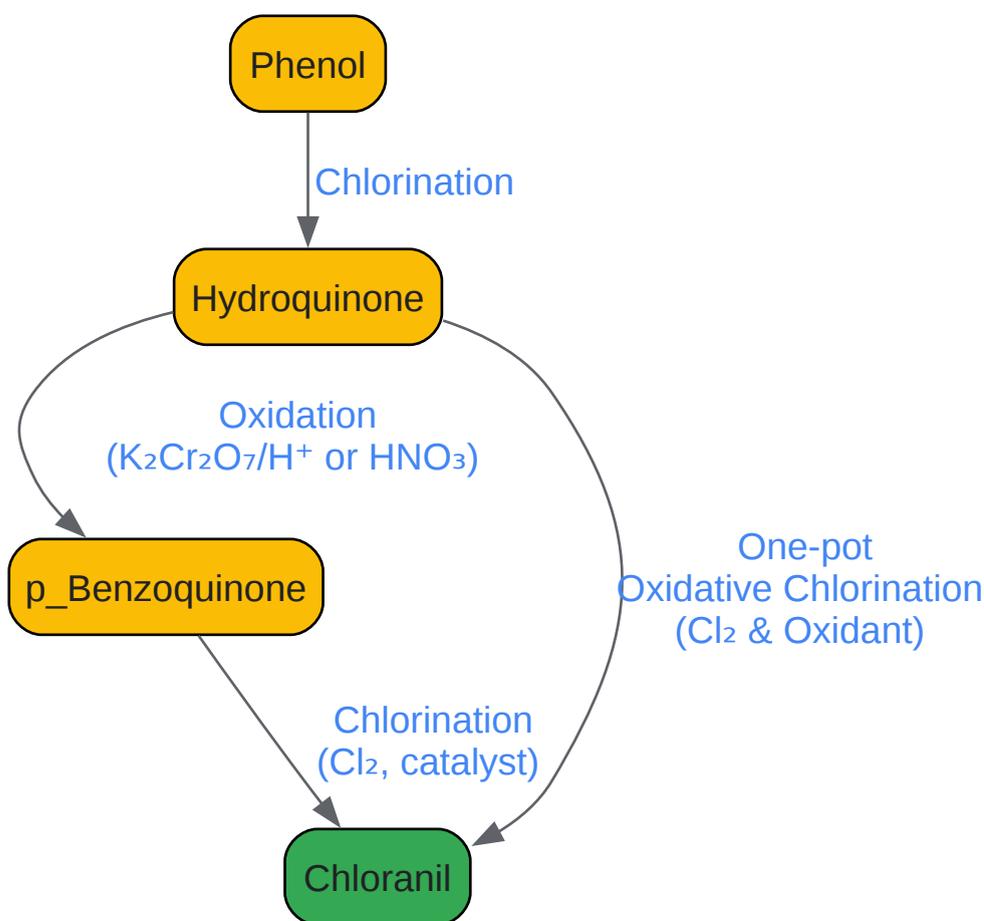
The table below summarizes the key physical and chemical properties of **Chloranil**:

Property	Value / Description
Chemical Name	2,3,5,6-Tetrachloro-1,4-benzoquinone [1] [2]
CAS Number	118-75-2 [2] [3]
Molecular Formula	C ₆ Cl ₄ O ₂ [1] [2]
Molecular Weight	245.88 g/mol [2] [3]
Appearance	Yellow to greenish crystalline powder [1] [2]
Melting Point	295 - 296 °C (with decomposition) [1] [3]
Density	1.97 g/cm ³ [2] [3]
Water Solubility	~250 mg/L at 20°C (practically insoluble) [2] [3]

Property	Value / Description
Octanol-Water Partition Coefficient (Log P)	2.22 (indicates low solubility in both water and octanol) [2]

Synthesis and Production Methods

Chloranil is commercially produced through the chlorination and oxidation of aromatic precursors. The following diagram illustrates two common industrial pathways:



[Click to download full resolution via product page](#)

Two primary industrial synthesis pathways for **Chloranil** [1] [4] [5].

- **Chlorination of Phenol:** Phenol is chlorinated to an intermediate, which is then hydrolyzed to yield **Chloranil** [1].

- **Oxidation and Chlorination of Hydroquinone:** This is a common method where hydroquinone is first oxidized to *p*-benzoquinone, followed by chlorination [4]. An alternative **one-pot oxidative chlorination** method uses a mixture of hydrogen peroxide and hydrochloric acid to convert hydroquinone directly to **Chloranil**, which can be advantageous for industrial production [5] [6].

Primary Applications

Chloranil's unique structure makes it a valuable compound in several fields:

- **Organic Synthesis:** Serves as a **mild oxidizing agent** (dehydrogenation reagent) for converting hydroquinones to quinones, dehydrogenating alcohols to carbonyls, and in cyclization reactions to form complex ring systems [1] [7] [4].
- **Dyes and Pigments:** Acts as a key **precursor for dyes** like Pigment Violet 23 [1] [8].
- **Pharmaceuticals:** Used as an intermediate in synthesizing chemotherapeutic agents such as Diaziquone (AZQ) [1] [4].
- **Analytical Chemistry:** Useful as a **detection reagent for secondary amines**, producing characteristic brown/red colors [1].

Safety and Handling

Chloranil requires careful handling as it is a skin, eye, and respiratory irritant [1] [4]. It is classified with the signal word "Warning" and hazard statements H315, H319, and H410, indicating it causes skin and eye irritation and is toxic to aquatic life [1] [3]. Always use appropriate personal protective equipment (PPE) and adequate ventilation when handling this substance [4].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Chloranil [en.wikipedia.org]
2. Chloranil (Ref: ENT 3747) - AERU - University of Hertfordshire [sitem.herts.ac.uk]

3. Chloranil | 118-75-2 [chemicalbook.com]
4. Chloranil: A Versatile Oxidizing Agent in Organic Synthesis ... [pharm.sinocurechem.com]
5. US5334735A - Process for preparing chloranil [patents.google.com]
6. Chloranil synthesis [chemicalbook.com]
7. Chloranil, Tetrachloro-1,4-benzoquinone [organic-chemistry.org]
8. Chloranil [avsarchloratech.com]

To cite this document: Smolecule. [chloranil melting point and physical characteristics]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b576286#chloranil-melting-point-and-physical-characteristics>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com